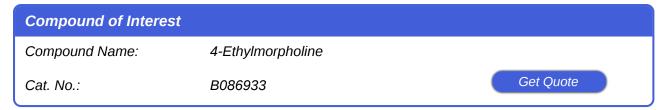


An In-depth Technical Guide to the Physical Properties of 4-Ethylmorpholine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a focused overview of the boiling and melting point data for **4-Ethylmorpholine** (CAS No. 100-74-3), a versatile heterocyclic amine used as a solvent, catalyst, and intermediate in organic synthesis. The following sections detail its key physical properties, the methodologies for their determination, and a logical workflow for these experimental processes.

Physical Properties Data

At room temperature, **4-Ethylmorpholine** exists as a colorless to light yellow liquid with an amine-like odor.[1] Key physical constants are summarized below.

Property	Value	Units
Melting Point	-63[2][3][4][5][6][7][8]	°C
-62.78[9]	°C	
Boiling Point	139[2][4][5][6][7]	°C
138[3]	°C	
138-139[8][9]	°C	_
155[1]	°C	



Note: Variations in reported values can be attributed to different experimental conditions and sample purity levels.

Experimental Protocols

The determination of precise melting and boiling points is fundamental to characterizing a chemical substance. Standard laboratory procedures for these measurements are outlined below.

1. Melting Point Determination

The melting point of a substance is the temperature at which it changes state from solid to liquid. For a substance like **4-Ethylmorpholine**, which is liquid at room temperature, this value is technically its freezing point.

- Apparatus: A common method involves using a capillary tube melting point apparatus (such as a Thiele tube or a digital melting point device).
- · Methodology (for freezing point):
 - A sample of the liquid **4-Ethylmorpholine** is placed in a small test tube or sample holder.
 - The sample is cooled, often using a cold bath (e.g., dry ice/acetone).
 - A temperature probe is inserted into the sample, and the sample is stirred gently to ensure uniform temperature.
 - The temperature is recorded at regular intervals as the substance cools and freezes.
 - The freezing point is identified as the temperature plateau where the liquid and solid phases coexist in equilibrium.

2. Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.



- Apparatus: Standard distillation glassware or a specialized boiling point apparatus (e.g., Siwoloboff method).
- Methodology (Distillation Method):
 - A sample of 4-Ethylmorpholine is placed in a distillation flask.
 - The flask is heated gently.
 - A thermometer is placed so that its bulb is just below the level of the side-arm leading to the condenser, ensuring it measures the temperature of the vapor in equilibrium with the boiling liquid.
 - The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer. This constant temperature is the boiling point.
 - It is crucial to record the atmospheric pressure at which the measurement is taken, as boiling point varies with pressure. The values cited are typically standardized to atmospheric pressure at sea level (1 atm or 760 mmHg).

Logical Workflow Visualization

The following diagram illustrates the generalized experimental workflow for determining the key physical properties of a liquid chemical sample such as **4-Ethylmorpholine**.



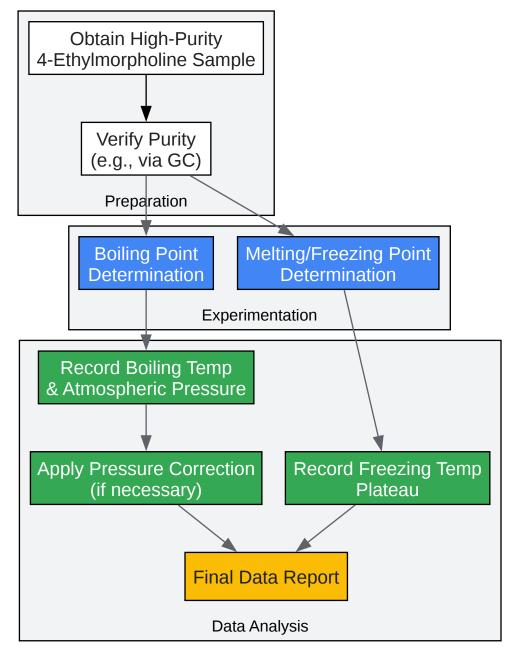


Diagram 1: Workflow for Physical Property Determination

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Caption: Workflow for Physical Property Determination

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